

# What are the physical and chemical properties of ammonium rhodanide?

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## Ammonium Rhodanide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **ammonium rhodanide**, more commonly known as ammonium thiocyanate ( $\text{NH}_4\text{SCN}$ ). This document includes key quantitative data, detailed experimental protocols for property determination, and visual representations of its synthesis and analytical applications.

## Physical Properties

Ammonium thiocyanate is a colorless, hygroscopic crystalline solid. It is known for its high solubility in water, a process that is notably endothermic, causing a significant decrease in temperature upon dissolution.[\[1\]](#)[\[2\]](#)

Table 1: Quantitative Physical Properties of Ammonium Thiocyanate

Property	Value	Reference(s)
Molecular Formula	NH <sub>4</sub> SCN	[3]
Molecular Weight	76.12 g/mol	[4]
Appearance	Colorless, glossy monoclinic or columnar crystals	[1][5]
Melting Point	Approximately 149.6 °C (decomposes at 170 °C)	[1][5]
Density	1.306 g/cm <sup>3</sup>	[1]
Solubility in Water	1600 g/L at 20 °C	[3]
pH (5% aqueous solution)	4.0 - 6.0	[3]

## Chemical Properties

Ammonium thiocyanate exhibits a range of chemical behaviors, making it a versatile reagent in various chemical applications.

- Thermal Decomposition: Upon heating, ammonium thiocyanate isomerizes to form thiourea. [6] At higher temperatures (around 170 °C), it decomposes into ammonia and other products. [1]
- Hygroscopicity: The compound readily absorbs moisture from the air and should be stored in a sealed container.[1]
- Reaction with Iron(III) Ions: In the presence of ferric (Fe<sup>3+</sup>) ions, ammonium thiocyanate forms a blood-red colored complex, ferric thiocyanate. This reaction is highly sensitive and is a classical qualitative test for the presence of Fe<sup>3+</sup> ions.[1] It does not react with ferrous (Fe<sup>2+</sup>) salts.[1]
- Acidity: An aqueous solution of ammonium thiocyanate is weakly acidic.[1]
- Synthesis: A common industrial method for the synthesis of ammonium thiocyanate involves the reaction of carbon disulfide with aqueous ammonia. This reaction proceeds through an

ammonium dithiocarbamate intermediate, which then decomposes upon heating to yield ammonium thiocyanate and hydrogen sulfide.[6]

## Experimental Protocols

### Assay of Ammonium Thiocyanate (Argentometric Titration)

This method determines the purity of ammonium thiocyanate by titration with a standardized solution of silver nitrate.

**Principle:** Thiocyanate ions react with silver ions in a 1:1 stoichiometric ratio to form a precipitate of silver thiocyanate. The endpoint of the titration is detected using a ferric ammonium sulfate indicator, which forms a red-colored complex with the first excess of thiocyanate ions.

**Procedure:**

- Accurately weigh approximately 0.3 g of ammonium thiocyanate and dissolve it in 50 mL of water.
- Add 2 mL of nitric acid to the solution.
- Add 2 mL of ferric ammonium sulfate solution as an indicator.
- Titrate the solution with a standardized 0.1 M silver nitrate solution.
- The endpoint is reached upon the first appearance of a persistent red-brown color.
- The percentage of ammonium thiocyanate can be calculated from the volume of silver nitrate solution used. Each mL of 0.1 M silver nitrate is equivalent to 0.007612 g of NH<sub>4</sub>SCN.[7]

### Determination of Melting Point (Capillary Method)

This standard method is used to determine the melting point of a crystalline solid.

**Principle:** A small, finely powdered sample of the substance is heated in a capillary tube at a controlled rate. The temperature at which the substance is observed to melt is recorded as the

melting point. Pure crystalline substances have a sharp melting point, while impurities will typically broaden the melting range and lower the melting point.[6]

Procedure:

- Ensure the ammonium thiocyanate sample is finely powdered and completely dry.
- Pack a small amount of the sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in a melting point apparatus.
- Heat the apparatus at a controlled rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- Record the temperature at which the first liquid appears and the temperature at which the last solid particle melts. This range is the melting point of the sample.[5][8]

## Determination of Solubility (Shake-Flask Method)

This is a widely used method for determining the equilibrium solubility of a solid in a solvent.

**Principle:** An excess amount of the solid solute is agitated in a solvent for a prolonged period until equilibrium is reached. The concentration of the dissolved solute in the saturated solution is then determined analytically.

Procedure:

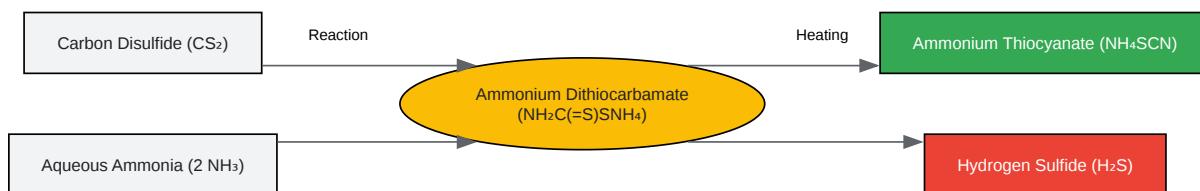
- Add an excess amount of ammonium thiocyanate to a known volume of deionized water in a flask with a stopper.
- Seal the flask and place it in a constant temperature bath (e.g., 20 °C).
- Agitate the flask for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant liquid, ensuring no solid particles are included. Filtration may be necessary.

- Determine the concentration of ammonium thiocyanate in the sample using a suitable analytical method, such as titration or spectrophotometry.

## Mandatory Visualizations

### Synthesis of Ammonium Thiocyanate

The following diagram illustrates the two-step reaction for the synthesis of ammonium thiocyanate from carbon disulfide and ammonia.

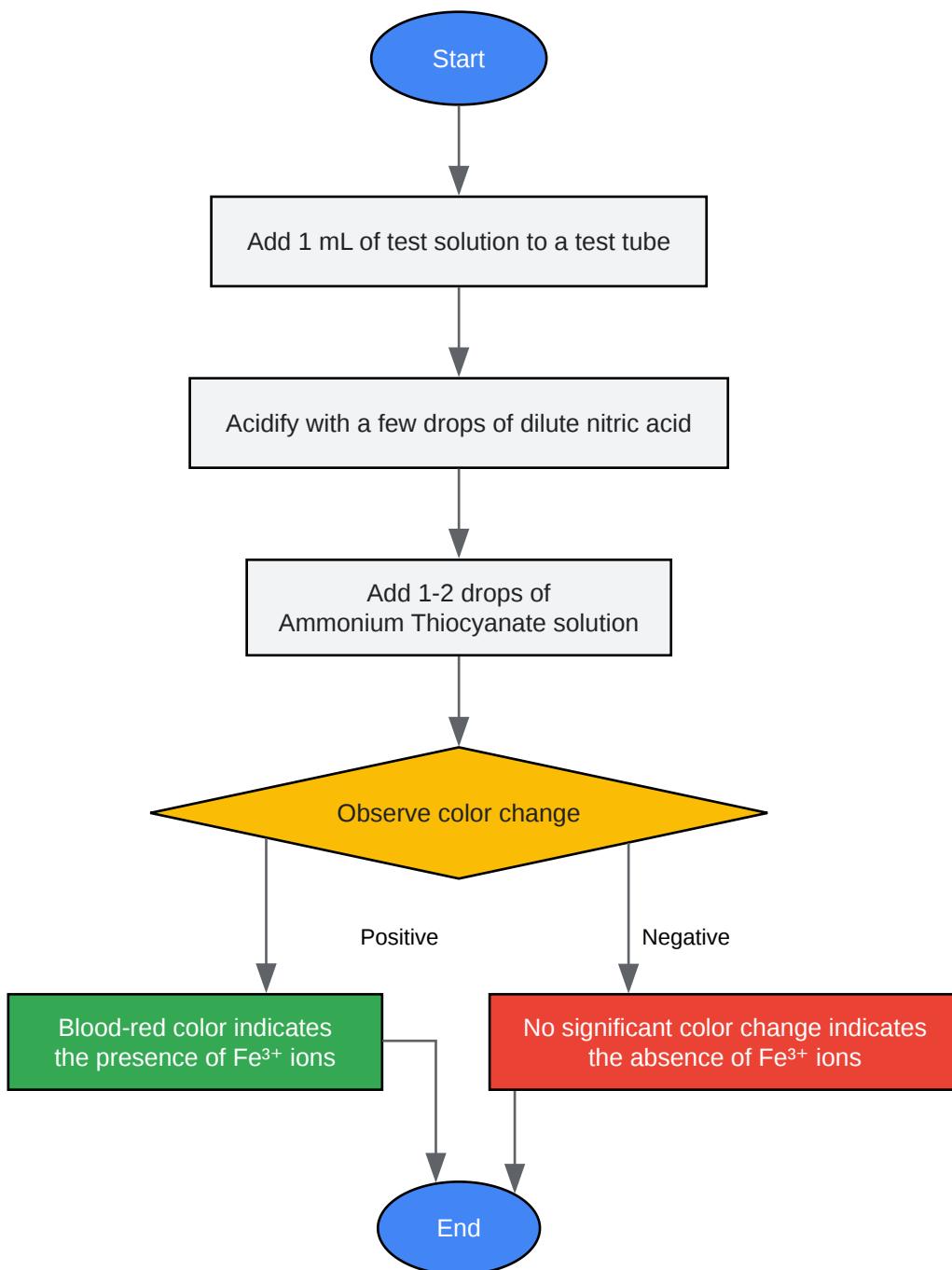


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Synthesis of Ammonium Thiocyanate from Carbon Disulfide and Ammonia.

## Qualitative Analysis of Ferric Ions

This diagram outlines the experimental workflow for the qualitative detection of ferric (Fe<sup>3+</sup>) ions using ammonium thiocyanate.



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Workflow for the Qualitative Detection of Ferric (Fe<sup>3+</sup>) Ions.

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